

# Immediate Safety and Logistical Information

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## Compound of Interest

Compound Name: 2-Methyldecane

Cat. No.: B042159

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Before handling or disposing of **2-methyldecane**, ensure all immediate safety measures are in place.

Personal Protective Equipment (PPE): Proper PPE is mandatory to prevent exposure. At a minimum, personnel should wear:

- Eye and Face Protection: Chemical safety goggles or a face shield meeting appropriate government standards (e.g., NIOSH or EN 166).<sup>[1]</sup>
- Skin Protection: Chemically resistant gloves (inspect before use) and a lab coat or a protective suit.<sup>[1]</sup>
- Respiratory Protection: If working outside a fume hood or in an area with insufficient ventilation, use a suitable respirator.

Spill Response Protocol: In the event of a spill, immediate action is necessary to contain the material and prevent exposure.

- Evacuate and Ventilate: Evacuate all non-essential personnel from the area and ensure adequate ventilation.<sup>[1][3]</sup>
- Containment: Prevent the spill from entering drains or waterways by using an inert absorbent material such as sand or vermiculite.<sup>[1][3]</sup>
- Cleanup: Carefully absorb the spilled liquid with the inert material. Sweep up the material and place it into a suitable, closed, and properly labeled container for disposal.<sup>[1]</sup>

- Decontamination: Clean the affected area thoroughly after the spill has been removed.

## Data Presentation: 2-Methyldecane Properties and Hazards

The following table summarizes key quantitative and hazard data for **2-methyldecane**.

Property	Value	Reference
CAS Number	6975-98-0	[1][4]
Molecular Formula	C <sub>11</sub> H <sub>24</sub>	[1][4]
Molecular Weight	156.31 g/mol	[1]
UN Number	UN 3295	[1]
GHS Hazard Class	Flammable Liquid, Category 3	[1][2]
Aspiration Hazard, Category 1	[2]	
Hazardous to the aquatic environment, long-term hazard	[2]	
Hazard Statements	H226: Flammable liquid and vapor	[1][2]
H304: May be fatal if swallowed and enters airways	[2]	

## Proper Disposal Procedures

The disposal of **2-methyldecane** must be handled in accordance with federal and state regulations, such as those established by the Resource Conservation and Recovery Act (RCRA) in the United States.[5][6][7] Never pour chemical waste down the drain.[5][8][9]

## Step 1: Waste Classification and Segregation

- Classify: **2-methyldecane** is classified as a flammable, non-halogenated organic solvent.

- Segregate: To prevent dangerous reactions, it is crucial to segregate waste streams.[\[10\]](#)[\[11\]](#)  
Keep **2-methyldecane** waste separate from:
  - Halogenated solvents (e.g., methylene chloride, chloroform)[\[10\]](#)
  - Acids and bases[\[8\]](#)
  - Oxidizers
  - Aqueous waste

## Step 2: Containerization

- Use a chemically compatible container, preferably plastic or a safety-coated glass bottle, that is in good condition and will not leak.[\[12\]](#)
- The container must have a tight-fitting screw cap to prevent the escape of flammable vapors.[\[9\]](#)
- Keep the waste container closed at all times, except when adding waste.[\[5\]](#)[\[10\]](#)

## Step 3: Labeling

- Properly label the waste container immediately upon adding the first drop of waste.[\[8\]](#)
- The label must include:
  - The words "Hazardous Waste"[\[8\]](#)
  - The full chemical name: "Waste **2-Methyldecane**"
  - An accurate indication of the hazards (e.g., "Flammable," "Toxic") and corresponding pictograms.[\[8\]](#)

## Step 4: Accumulation and Storage

- Store the labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of waste generation.[\[5\]](#)[\[8\]](#)[\[12\]](#)

- As **2-methyldecane** is a flammable liquid, the SAA must be located within a flammable liquid storage cabinet.[\[8\]](#)
- Ensure the storage area has secondary containment to capture any potential leaks or spills.  
[\[10\]](#)
- Do not accumulate more than 55 gallons of hazardous waste in an SAA.[\[5\]](#)[\[10\]](#)[\[12\]](#)

## Step 5: Arrange for Disposal

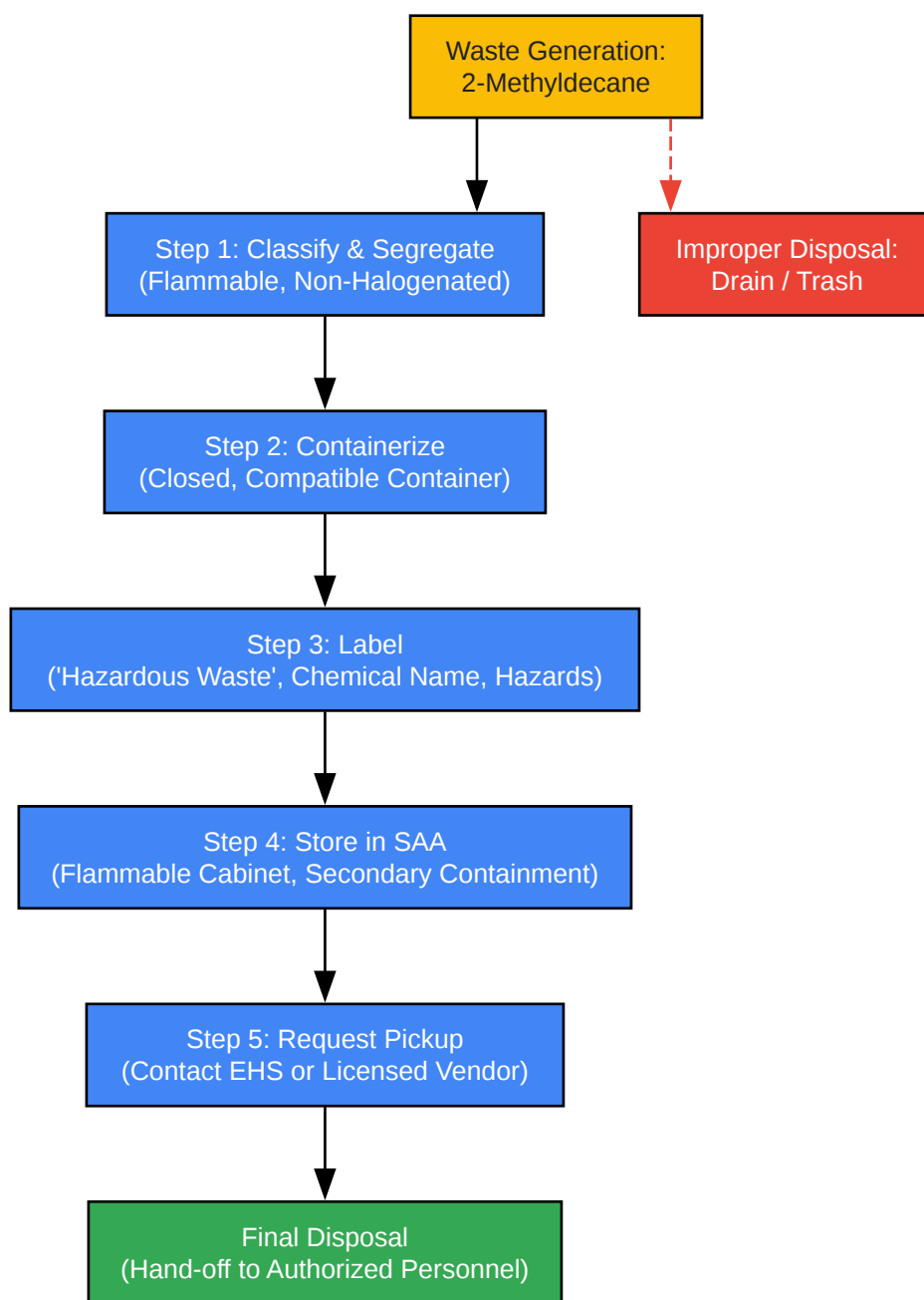
- Once the container is full or you are finished generating this waste stream, arrange for pickup.
- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.[\[1\]](#)[\[5\]](#)
- Complete any required waste pickup forms, providing an accurate description of the container's contents.[\[5\]](#)
- Do not transport the hazardous waste yourself; this must be done by trained personnel.[\[10\]](#)

## Experimental Protocols

This document provides operational and disposal guidance; therefore, experimental protocols are not applicable.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **2-methyldecane**.



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Caption: Workflow for the proper disposal of **2-methyldecane** hazardous waste.

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